

Samidorphan-d4: A Technical Overview for Researchers

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Compound of Interest

Compound Name: Samidorphan-d4

Cat. No.: B15556669

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Samidorphan-d4 is the deuterated form of Samidorphan, an orally active modulator of the opioid system.[1] As a labeled internal standard, **Samidorphan-d4** is a critical tool in analytical and bioanalytical research, particularly in pharmacokinetic studies requiring precise quantification of Samidorphan.

Chemical Identity and Structure

Samidorphan is a novel opioid antagonist structurally related to naltrexone.[2][3] It functions primarily as a μ -opioid receptor antagonist, but also acts as a partial agonist at the κ - and δ -opioid receptors.[4][5] This modulation of the opioid system is key to its therapeutic applications, such as mitigating the metabolic side effects associated with certain antipsychotic medications.

The chemical structure of **Samidorphan-d4** is identical to that of Samidorphan, with the exception of four hydrogen atoms being replaced by deuterium atoms. This isotopic labeling renders the molecule heavier, allowing for its differentiation from the non-labeled compound in mass spectrometry-based assays, without altering its chemical behavior.

Chemical Structure of Samidorphan

 Chemical structure of Samidorphan

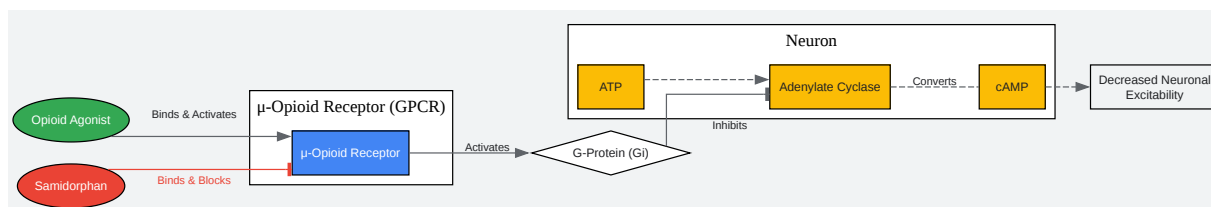
The chemical structure of Samidorphan. **Samidorphan-d4** shares this structure with four hydrogen atoms replaced by deuterium.

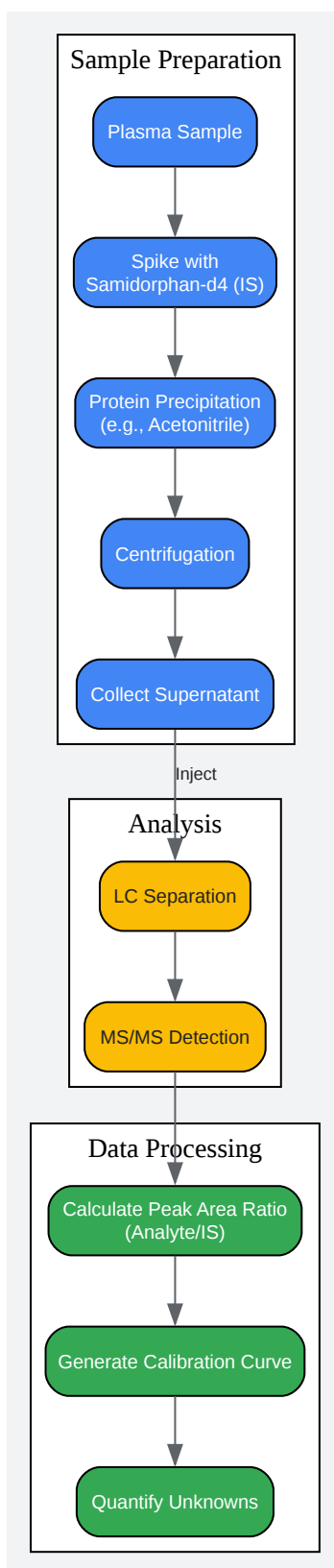
Identifier	Samidorphan	Samidorphan-d4
IUPAC Name	(1R,9R,10S)-17-(cyclopropylmethyl)-3,10-dihydroxy-13-oxo-17-azatetracyclo[7.5.3.0 ^{1,10} .0 ^{2,7}]heptadeca-2(7),3,5-triene-4-carboxamide	(1R,9R,10S)-17-(cyclopropylmethyl)-3,10-dihydroxy-13-oxo-17-azatetracyclo[7.5.3.0 ^{1,10} .0 ^{2,7}]heptadeca-2(7),3,5-triene-4-carboxamide-d4
Molecular Formula	C ₂₁ H ₂₆ N ₂ O ₄	C ₂₁ H ₂₂ D ₄ N ₂ O ₄
Molecular Weight	370.44 g/mol	386.48 g/mol
CAS Number	852626-89-2	Not Available
Synonyms	ALKS-33, RDC-0313	ALKS-33-d4, RDC-0313-d4

Mechanism of Action of Samidorphan

Samidorphan's primary mechanism of action is the antagonism of the μ -opioid receptor. In the central nervous system, opioid receptors, including the μ -opioid receptor, are G-protein coupled receptors (GPCRs). When activated by an agonist, they inhibit the enzyme adenylate cyclase, leading to a decrease in intracellular cyclic AMP (cAMP) levels. This signaling cascade ultimately results in reduced neuronal excitability and analgesia.

As an antagonist, Samidorphan binds to the μ -opioid receptor but does not activate it. This blocks endogenous or exogenous opioids from binding and initiating the signaling cascade. By preventing the inhibition of adenylate cyclase, Samidorphan allows for the continued conversion of ATP to cAMP, thereby maintaining normal neuronal excitability.





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